

physical and chemical properties of 6-(Benzyloxy)pyridin-3-amine

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Compound of Interest

Compound Name: 6-(Benzyloxy)pyridin-3-amine

Cat. No.: B1269773

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An In-depth Technical Guide to 6-(Benzyloxy)pyridin-3-amine

This technical guide provides a comprehensive overview of the physical and chemical properties of **6-(Benzyloxy)pyridin-3-amine**, tailored for researchers, scientists, and professionals in drug development. This document includes key data, experimental protocols, and visualizations to support its application in research and synthesis.

Core Properties of 6-(Benzyloxy)pyridin-3-amine

6-(Benzyloxy)pyridin-3-amine, with CAS number 75926-65-7, is a substituted pyridine derivative.^{[1][2][3][4]} It serves as a valuable building block in organic synthesis, particularly in the development of pharmaceutical compounds.^[5] Its structure, featuring a benzyloxy group and an amine on the pyridine ring, imparts specific reactivity and properties that are leveraged in the synthesis of more complex molecules.

Physicochemical Data

The fundamental physical and chemical properties of **6-(Benzyloxy)pyridin-3-amine** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ N ₂ O	[1][2][3][6]
Molecular Weight	200.24 g/mol	[1][3][4][6]
CAS Number	75926-65-7	[1][2][3][4]
Density	1.180 ± 0.06 g/cm ³ (Predicted)	[1]
Melting Point	Not available	[2]
Boiling Point	Not available	[2]
Polar Surface Area (PSA)	48.1 Å ²	[1]
XLogP3	2.8	[1]
Storage Temperature	Room temperature, under inert atmosphere	[3]

Spectroscopic Data

While a comprehensive public database of its spectra is not readily available, typical analytical techniques such as NMR (Nuclear Magnetic Resonance), HPLC (High-Performance Liquid Chromatography), and LC-MS (Liquid Chromatography-Mass Spectrometry) are used to characterize **6-(Benzyloxy)pyridin-3-amine**.^[3] For analogous compounds like 2,6-Bis(benzyloxy)pyridine, aromatic protons typically appear between δ 7.2–8.0 ppm, and the benzyl methylene protons resonate near δ 5.3 ppm in ¹H NMR spectra.^[5]

Experimental Protocols

Synthesis of 6-(Benzyloxy)pyridin-3-amine

A common synthetic route to **6-(Benzyloxy)pyridin-3-amine** involves the reduction of a nitro-substituted precursor.^[5]

Reaction: Reduction of 2-(benzyloxy)-5-nitropyridine.

Reagents and Conditions:

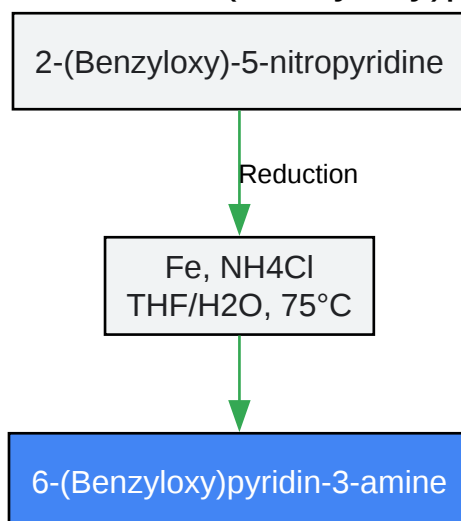
- Starting Material: 2-(benzyloxy)-5-nitropyridine

- Reducing Agent: Iron powder (Fe)
- Catalyst/Promoter: Ammonium chloride (NH₄Cl)
- Solvent: A mixture of Tetrahydrofuran (THF) and water
- Temperature: 75°C
- Reaction Time: 5 hours

Procedure:

- To a solution of 2-(benzyloxy)-5-nitropyridine in a mixture of THF and water, add iron powder and ammonium chloride.
- Heat the reaction mixture to 75°C and maintain for 5 hours with stirring.
- Monitor the reaction progress using a suitable technique (e.g., TLC or LC-MS).
- Upon completion, the reaction is worked up to isolate the crude product.
- Purification is typically achieved through column chromatography to yield pure **6-(Benzyloxy)pyridin-3-amine**. This method has been reported to achieve a high yield.[5]

Synthesis Workflow for 6-(Benzyloxy)pyridin-3-amine



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Caption: Synthesis of **6-(Benzyloxy)pyridin-3-amine** via reduction.

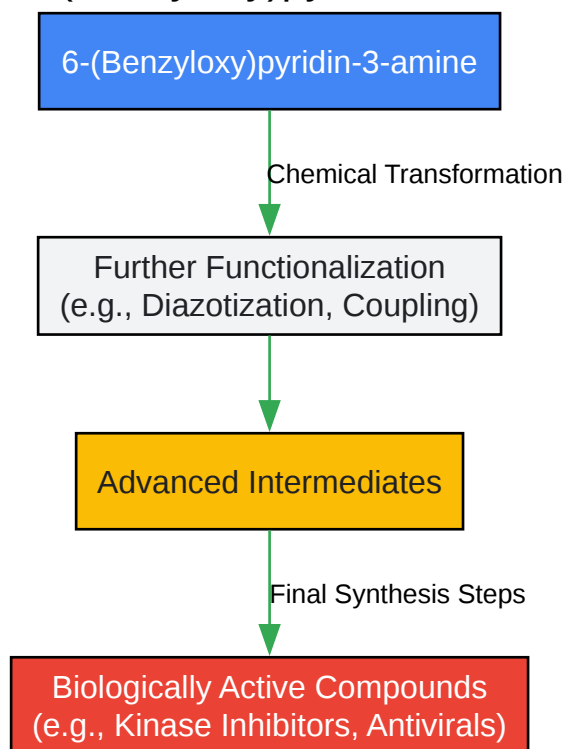
Chemical Reactivity and Applications

The amine group on the pyridine ring is a key functional group that allows for a variety of subsequent chemical transformations. It can act as a nucleophile and is a common starting point for the introduction of other functionalities.

Role in Drug Discovery and Organic Synthesis

6-(Benzyloxy)pyridin-3-amine is a precursor for the synthesis of biologically active molecules, including potential antiviral and antibiotic agents.[5] The amine functionality can be used in coupling reactions, such as the Suzuki-Miyaura coupling after conversion to a boronic acid derivative, to create biaryl structures commonly found in drug candidates.[5] It is also a key intermediate in the synthesis of kinase inhibitors, where the aminopyridine scaffold can interact with the hinge region of protein kinases.[7]

Application of 6-(Benzyloxy)pyridin-3-amine in Synthesis



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Caption: Role as a building block in drug discovery.

Safety and Handling

Proper safety precautions should be taken when handling **6-(Benzyloxy)pyridin-3-amine**.

- Handling: Use in a well-ventilated area.[1] Wear suitable protective clothing, gloves, and eye/face protection.[1] Avoid contact with skin and eyes and prevent the formation of dust and aerosols.[1]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3] Keep away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.
- First Aid:
 - Skin Contact: Wash off immediately with soap and plenty of water.
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.
 - Inhalation: Move to fresh air.
 - Ingestion: Seek immediate medical attention.

This guide provides a foundational understanding of **6-(Benzyloxy)pyridin-3-amine** for its effective and safe use in a laboratory and research setting. For lot-specific data, always refer to the Certificate of Analysis provided by the supplier.[4]

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